

Molecular structure and formula of 4-methoxyphenylacetaldehyde

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Compound of Interest

Compound Name: 2-(4-methoxyphenyl)acetaldehyde

Cat. No.: B1346790

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An In-Depth Technical Guide to the Molecular Structure and Formula of 4-Methoxyphenylacetaldehyde

Abstract

This technical guide provides a comprehensive examination of 4-methoxyphenylacetaldehyde (CAS: 5703-26-4), a key aromatic aldehyde utilized in organic synthesis and the fragrance industry. The document moves beyond a superficial statement of the molecular formula to detail the analytical techniques used for its structural elucidation, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). We explore common synthetic routes and the characteristic reactivity of its aldehyde functional group, which makes it a versatile precursor for more complex molecules, including those with therapeutic potential. This guide includes detailed experimental protocols, safety and handling procedures, and a discussion of its applications, particularly as a synthon in medicinal chemistry. All data and claims are substantiated with references to authoritative sources to ensure scientific integrity.

Molecular Identity and Physicochemical Properties

4-Methoxyphenylacetaldehyde, also known as p-methoxyphenylacetaldehyde or by its IUPAC name **2-(4-methoxyphenyl)acetaldehyde**, is an organic compound that serves as a valuable building block in synthetic chemistry.^[1] Its identity is established by a unique combination of its molecular formula, weight, and structural arrangement.

The fundamental identifiers and physical properties are crucial for its handling, reaction setup, and purification processes. These are summarized in the table below.

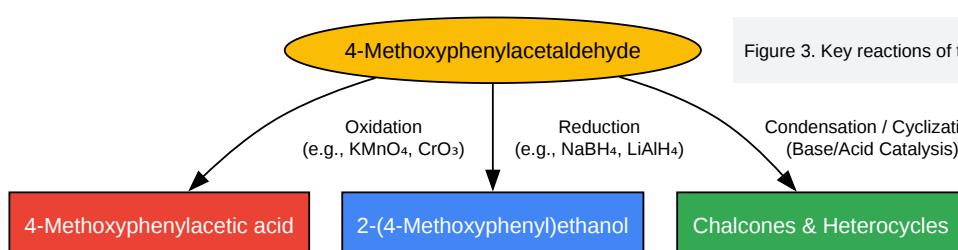
Property	Value	Source(s)
IUPAC Name	2-(4-methoxyphenyl)acetaldehyde	[2] [3]
Synonyms	4-Methoxyphenylacetaldehyde, p-methoxyphenylacetaldehyde	[1] [2] [4]
CAS Number	5703-26-4	[2] [3] [4] [5]
Molecular Formula	C ₉ H ₁₀ O ₂	[2] [3] [4] [5]
Molecular Weight	150.17 g/mol	[2] [4]
Appearance	Liquid at room temperature	[1]
Boiling Point	255.5°C at 760 mmHg	[1]
Solubility	Insoluble in water; Soluble in ethanol, methanol, chloroform	[1] [4]

Structural Elucidation and Spectroscopic Analysis

Confirming the molecular structure of a compound like 4-methoxyphenylacetaldehyde is not merely a matter of accepting a drawn structure; it requires rigorous verification through spectroscopic methods. Each technique provides a unique piece of the structural puzzle, and together they create a self-validating system of identification. For researchers, understanding this spectroscopic fingerprint is essential for reaction monitoring and quality control.

Molecular Structure Overview

The structure consists of a benzene ring substituted with a methoxy group (-OCH₃) and an acetaldehyde group (-CH₂CHO) at positions 1 and 4 (the para position), respectively.



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